

guanidine nitrate safety precautions and MSDS guidelines

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Compound of Interest

Compound Name: Guanidine nitrate

Cat. No.: B7800015

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Guanidine Nitrate: Technical Safety Support Center

This guide provides essential safety information, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **guanidine nitrate**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **guanidine nitrate**?

Guanidine nitrate is classified as a strong oxidizing agent and can intensify fires.^{[1][2]} It is harmful if swallowed and causes serious eye and skin irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]} Upon combustion, it can produce toxic and corrosive fumes, including nitric acid and nitrogen oxides.^[3] There is a risk of explosion if it is exposed to shock, friction, or concussion, or if it is heated.^[3]

Q2: What personal protective equipment (PPE) is required when handling **guanidine nitrate**?

To ensure safety, a complete protective suit, safety glasses, a dust respirator, and chemical-resistant gloves are recommended.^{[1][4]} Always inspect gloves before use and use proper glove removal techniques to avoid skin contact.^[1] In case of a large spill, splash goggles, a full

suit, a dust respirator, boots, and gloves are necessary.[4] A self-contained breathing apparatus should be used to prevent inhalation of the product.[4]

Q3: How should I properly store **guanidine nitrate** in the laboratory?

Store **guanidine nitrate** in a cool, dry, and well-ventilated area away from incompatible substances.[5] Keep the container tightly closed.[5] It is crucial to store it separately from combustible materials, reducing agents, and organic materials.[3][4] Oxidizing materials like **guanidine nitrate** should be kept in a separate safety storage cabinet or room.[4] Ensure the storage area is fireproof and does not have drain or sewer access.[3] Do not stack containers on wooden floors or pallets.[6]

Q4: What should I do in case of a **guanidine nitrate** spill?

For a small spill, use appropriate tools to put the spilled solid into a suitable waste disposal container.[4] For a large spill, evacuate the area and stop the leak if it can be done without risk.[4] Avoid contact with combustible materials and prevent the substance from entering sewers or confined areas.[4] Keep the spilled material damp with a water spray to prevent dusting.[4] Eliminate all ignition sources.[4] Do not use organic absorbents like sawdust.[6]

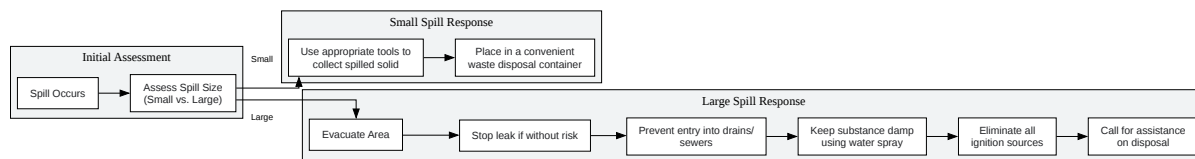
Q5: What is the correct first aid procedure for **guanidine nitrate** exposure?

- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, keeping the eyelids open.[4] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected skin area immediately with plenty of water and non-abrasive soap.[4] If irritation persists, seek medical attention.[4]
- Inhalation: Move the individual to fresh air and allow them to rest in a well-ventilated area.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[3] If the person is conscious, give one or two glasses of water to drink and seek medical attention.[3]

Hazard Summary

Hazard Classification	GHS Hazard Statement	Precautionary Statement Examples
Oxidizing Solid	H272: May intensify fire; oxidizer[1][2]	P220: Keep/Store away from clothing/ combustible materials[1]
Acute Toxicity (Oral)	H302: Harmful if swallowed[1][2]	P264: Wash hands thoroughly after handling[6]
Skin Corrosion/Irritation	H315: Causes skin irritation[1][2]	P280: Wear protective gloves[3]
Eye Damage/Irritation	H319: Causes serious eye irritation[1][2]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1]
Respiratory Irritation	H335: May cause respiratory irritation[1][2]	P261: Avoid breathing dust[1]

Experimental Workflow: Guanidine Nitrate Spill Response



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Caption: Workflow for handling a **guanidine nitrate** spill.

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. lobachemie.com [lobachemie.com]
- 3. ICSC 0561 - GUANIDINE NITRATE [chemicalsafety.ilo.org]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. chemstock.ae [chemstock.ae]
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